

Application Notes and Protocols for the Dextranucrase-Catalyzed Synthesis of Kojibiose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Kojibiose*

Cat. No.: *B1673742*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the enzymatic synthesis of **kojibiose**, a rare disaccharide with potential applications in the food and pharmaceutical industries. The primary method detailed here is a sustainable, two-step biotechnological process utilizing dextranucrase from *Leuconostoc mesenteroides* followed by β -galactosidase treatment.

Introduction

Kojibiose (2-O- α -D-glucopyranosyl- α -D-glucose) is a disaccharide with emerging interest due to its potential prebiotic properties and resistance to digestion by human gastrointestinal enzymes. Its large-scale production, however, has been a challenge. The following protocols outline an efficient enzymatic synthesis method that leverages readily available and low-cost substrates. The core of this process is the transglucosylation activity of dextranucrase, which transfers a glucose moiety from a donor substrate to an acceptor.

Data Presentation

The following table summarizes the key quantitative data for the two-step enzymatic synthesis of **kojibiose**. This process involves the initial synthesis of a galactosyl-**kojibiose** intermediate catalyzed by dextranucrase, followed by a hydrolysis step to yield the final product.

Parameter	Step 1: Dextranucrase Reaction	Step 2: β - Galactosidase Hydrolysis	Purification
Enzyme	Dextranucrase (from Leuconostoc mesenteroides B- 512F)	β -Galactosidase (from Kluyveromyces lactis)	Saccharomyces cerevisiae
Substrates (Donor:Acceptor)	Sucrose:Lactose	4-O- β -D- galactopyranosyl- kajibiose	Residual Monosaccharides
Substrate Concentration	25:25 or 10:25 (g/100 mL)[1]	Reaction mixture from Step 1	Reaction mixture post- hydrolysis
Temperature	30°C[2]	37°C[2]	Not specified
pH	Not explicitly stated, typically around 5.0- 5.5 for this enzyme[3]	Not explicitly stated, lowered from Step 1[2]	Not specified
Reaction Time	2 hours[2]	4 hours[2]	Not specified
Product	4-O- β -D- galactopyranosyl- kajibiose	Kajibiose	Purified Kajibiose
Yield	40% conversion to 4- galactosyl-kajibiose[2]	Moderately high overall yield of 38% (w/w respect to initial lactose)[4]	-
Purity	-	-	65% to $\geq 99\%$ (depending on purification method)[4]

Experimental Protocols

Protocol 1: Synthesis of 4-O- β -D-galactopyranosyl-kojibiose using Dextransucrase

This protocol describes the synthesis of the intermediate compound, 4-O- β -D-galactopyranosyl-**kojibiose**, from sucrose and lactose.

Materials:

- Dextransucrase from *Leuconostoc mesenteroides* B-512F
- Sucrose
- Lactose
- Sodium acetate buffer (e.g., 20 mM, pH 5.2-5.4)
- Calcium chloride (e.g., 0.05 g/L)
- Deionized water
- Heating block or water bath capable of 100°C

Procedure:

- Prepare a substrate solution by dissolving sucrose and lactose in sodium acetate buffer at the desired concentration ratio (e.g., 10 g sucrose and 25 g lactose per 100 mL of buffer).^[1]
- Add calcium chloride to the substrate solution.
- Equilibrate the substrate solution to 30°C.^[2]
- Add dextransucrase to the reaction mixture. The optimal enzyme concentration should be determined empirically.
- Incubate the reaction mixture at 30°C for 2 hours with gentle agitation.^[2]
- Terminate the reaction by heating the mixture to 100°C for 5 minutes to inactivate the enzyme.^[1]

- Cool the reaction mixture to room temperature. The resulting solution contains 4-O- β -D-galactopyranosyl-**kojibiose** and residual substrates and byproducts.

Protocol 2: Hydrolysis of 4-O- β -D-galactopyranosyl-**kojibiose** to **Kojibiose**

This protocol details the conversion of the intermediate to the final **kojibiose** product.

Materials:

- Reaction mixture from Protocol 1
- β -Galactosidase from *Kluyveromyces lactis*
- pH meter and appropriate acid/base for pH adjustment

Procedure:

- Take the heat-inactivated reaction mixture from Protocol 1.
- Adjust the pH of the solution to the optimal range for β -galactosidase activity (typically pH 6.0-7.0).^[5]
- Equilibrate the solution to 37°C.^[2]
- Add β -galactosidase to the reaction mixture.
- Incubate at 37°C for 4 hours.^[2]
- The resulting solution now contains **kojibiose**, along with residual monosaccharides (fructose, glucose, galactose) and sucrose.

Protocol 3: Purification of **Kojibiose**

This protocol describes the purification of **kojibiose** from the reaction mixture using yeast treatment, which can be followed by chromatographic methods for higher purity.

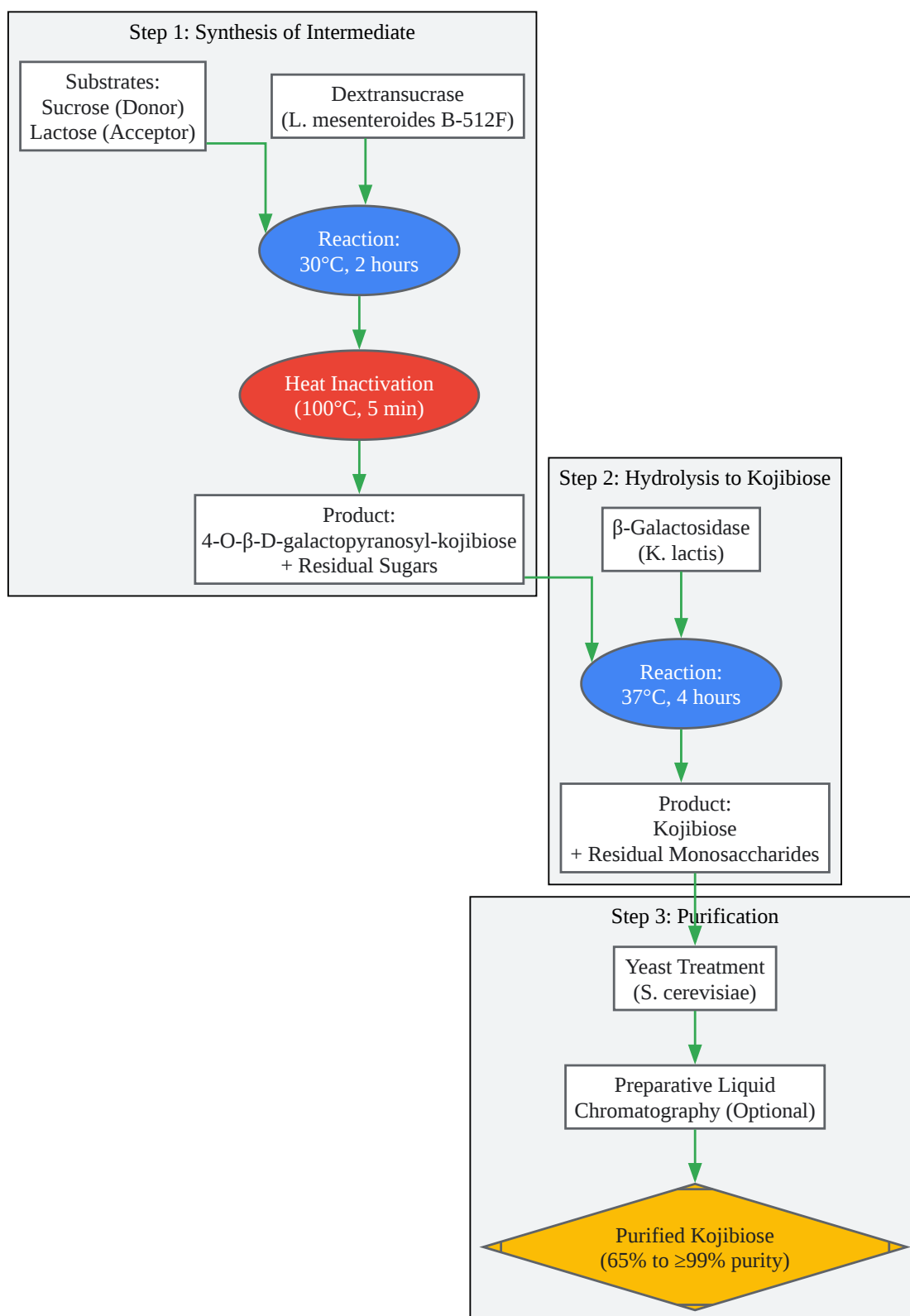
Materials:

- Reaction mixture from Protocol 2
- *Saccharomyces cerevisiae* (baker's yeast)
- Centrifuge and appropriate tubes
- Optional: Preparative liquid chromatography system

Procedure:

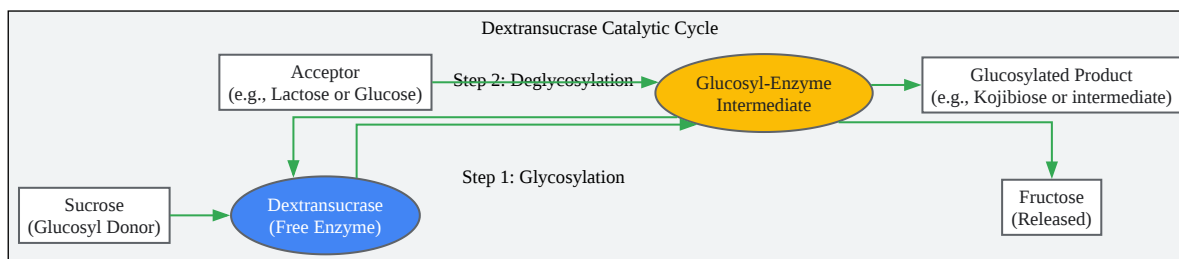
- Yeast Treatment:
 - To the reaction mixture containing **kojibiose**, add *Saccharomyces cerevisiae*. The yeast will consume the residual monosaccharides and sucrose.^[4]
 - Incubate the mixture under conditions suitable for yeast fermentation (e.g., room temperature with occasional stirring). The duration of this step may need to be optimized and can range from several hours to overnight.
 - Monitor the removal of monosaccharides using techniques like TLC or HPLC.
 - Once the monosaccharides are consumed, pellet the yeast cells by centrifugation.
 - Collect the supernatant, which now contains a higher purity of **kojibiose**. This method can yield **kojibiose** with approximately 65% purity.^[4]
- Chromatographic Purification (Optional):
 - For higher purity ($\geq 99\%$), the supernatant from the yeast treatment can be further purified using preparative liquid chromatography (e.g., size-exclusion or ion-exchange chromatography).^[4]
 - The choice of column and elution conditions will depend on the specific contaminants remaining.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the two-step enzymatic synthesis of **kojibiose**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.rsc.org [pubs.rsc.org]
- 2. birac.nic.in [birac.nic.in]
- 3. files.core.ac.uk [files.core.ac.uk]
- 4. A sustainable biotechnological process for the efficient synthesis of kojibiose - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. scielo.br [scielo.br]
- To cite this document: BenchChem. [Application Notes and Protocols for the Dextranucrase-Catalyzed Synthesis of Kojibiose]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673742#protocols-for-the-dextranucrase-catalyzed-synthesis-of-kojibiose>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com